

Determining Absolute Configuration of 4-Methoxy-Azepane Salts

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Compound of Interest

Compound Name: (R)-4-Methoxy-azepane
hydrochloride
Cat. No.: B8211086

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Content Type: Publish Comparison Guide Audience: Medicinal Chemists, Structural Biologists, Process Chemists

Executive Summary & Strategic Framework

The determination of absolute configuration for 7-membered heterocycles like 4-methoxy-azepane presents unique challenges due to high conformational flexibility (pseudorotation) and the absence of rigid stereocenters. Unlike rigid pyrrolidines or piperidines, the azepane ring exists in a dynamic equilibrium of twist-chair and twist-boat conformers, complicating standard NMR analysis.

This guide compares three distinct workflows to assign the (

) or (

) configuration at the C4 position:

- Single Crystal X-Ray Diffraction (SC-XRD): The definitive method, requiring salt screening.

- NMR with Chiral Derivatizing Agents (Mosher's Method): A solution-phase alternative requiring chemical modification.
- Vibrational Circular Dichroism (VCD): A non-destructive spectroscopic method ideal for oils or non-crystalline salts.

Method 1: Single Crystal X-Ray Diffraction (SC-XRD)

Status: Gold Standard (Definitive)

SC-XRD provides a direct image of the molecular structure. For light-atom molecules like 4-methoxy-azepane, the "phase problem" in crystallography is solved using Anomalous Dispersion or by introducing a known chiral center (counter-ion).

Experimental Protocol

Step 1: Heavy Atom Salt Formation (Anomalous Dispersion) If the molecule is enantiopure but unknown, prepare the Hydrobromide (HBr) or Hydroiodide (HI) salt. The heavy halogen (Br/I) provides sufficient anomalous scattering (using Cu K

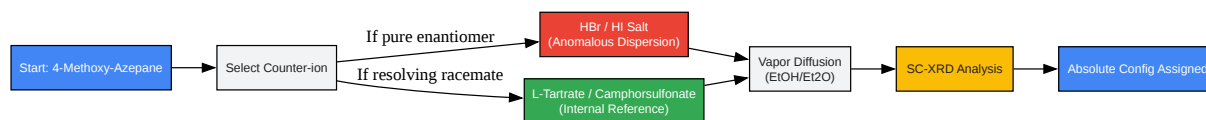
radiation) to determine absolute structure without a reference chiral center.

- Procedure: Dissolve 4-methoxy-azepane (50 mg) in EtOH (0.5 mL). Add 1.0 eq of 48% HBr (aq). Evaporate to oil. Recrystallize via vapor diffusion (EtOH/Et₂O).

Step 2: Diastereomeric Salt Formation (Internal Reference) If the HBr salt is hygroscopic or an oil (common for azepanes), use a chiral acid of known configuration.

- Reagent: ()-(*-*)-Dibenzoyl-L-tartaric acid (L-DBTA) or ()-(*+*)-10-Camphorsulfonic acid.
- Logic: The known configuration of the anion acts as an internal reference. If the refined structure shows the anion is () and the cation is (), the assignment is absolute.

Decision Logic for Crystallization



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Figure 1: Decision tree for selecting the appropriate salt form for crystallographic determination.

Method 2: NMR Spectroscopy (Mosher's Method)

Status: Rapid Solution-Phase Screening

This method relies on the synthesis of diastereomeric amides using

-methoxy-

-(trifluoromethyl)phenylacetic acid (MTPA). The magnetic anisotropy of the phenyl ring in the MTPA auxiliary differentially shields protons in the (

)- and (

)-amides.

Critical Caveat for Azepanes: Due to ring flexibility, the "standard" Mosher model can sometimes be ambiguous if the ring conformation places protons in unexpected regions of the shielding cone. Low-temperature NMR (-40 °C) is recommended to freeze the conformer population.

Experimental Protocol

- Derivatization: React 4-methoxy-azepane (10 mg) with ()-(-)-MTPA-Cl and ()-(+)-MTPA-Cl separately in pyridine/DCM to form the (

)-MTPA amide and (

)-MTPA amide, respectively.

- Analysis: Acquire

H-NMR (500 MHz+) for both derivatives.

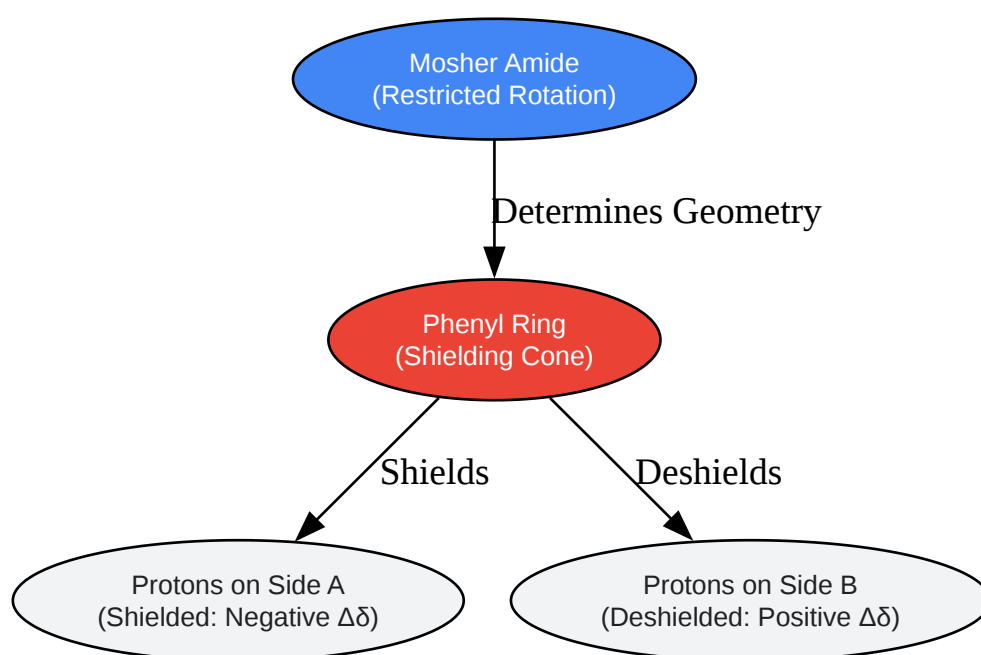
- Calculation: Calculate

for protons near the chiral center (C3-H, C5-H, and the 4-OMe group).

- Assignment: Map the positive and negative

values to the Mosher model.

Mechanism of Action



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Figure 2: The anisotropic shielding effect in Mosher amides allows spatial assignment of substituents.

Method 3: Vibrational Circular Dichroism (VCD)

Status: Best for Non-Crystalline Samples

VCD measures the differential absorption of left and right circularly polarized infrared light. It is sensitive to the 3D structure and does not require crystals or chemical derivatization.

Experimental Protocol

- Spectrum Acquisition: Dissolve 10-15 mg of the 4-methoxy-azepane salt in a chiral-silent solvent (e.g.,

or

). Record the VCD spectrum (1000–1800 cm⁻¹).

).
- Computational Modeling: Perform DFT calculations (B3LYP/6-31G*) for both (

) and (

) enantiomers.
 - Note: You must generate a Boltzmann-weighted average of the low-energy conformers (twist-chair/boat) to match the experimental data.
- Comparison: Match the experimental VCD sign pattern with the calculated spectra. The correct enantiomer will show a 1:1 correspondence in peak signs.

Comparative Analysis

Feature	SC-XRD (Crystallography)	NMR (Mosher's Method)	VCD (Vibrational CD)
Primary Requirement	Suitable Single Crystal	Reactive Amine/Alcohol	10mg Pure Sample
Confidence Level	Absolute (100%)	High (90-95%)	Very High (98%)
Throughput	Low (days to weeks)	Medium (1-2 days)	Medium (1 day + compute)
Cost	High (instrument/time)	Low (reagents)	High (instrumentation)
Limitation	Sample may not crystallize (oils)	Ring flexibility affects model	Requires DFT expertise

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